

# Eniporide stock solution preparation and storage

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## Compound Focus: Eniporide

CAS No.: 176644-21-6

Cat. No.: S527163

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## Eniporide Profile and Solubility

Table 1: Physicochemical Properties of Eniporide [1] [2] [3]

Property	Value
CAS Number	176644-21-6
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>4</sub> O <sub>3</sub> S
Molecular Weight	320.37 g/mol
Appearance	Yellow solid
Density	1.4 ± 0.1 g/cm <sup>3</sup>

Table 2: Stock Solution Preparation & Solubility [1] [3] [4]

Parameter	Recommendation
Recommended Solvent	DMSO

Parameter	Recommendation
Typical Stock Concentration	10-50 mM (in DMSO)
Solubility in DMSO	25 mg/mL (~78 mM)
Preparation Note	Sonication is recommended to aid dissolution.

## Storage and Stability Guidelines

Table 3: Storage Conditions for Eniporide [1] [3] [4]

Form	Temperature	Shelf Life	Instructions
Powder	-20°C	3 years	Keep container tightly sealed.
Stock Solution (DMSO)	-80°C	6 months - 1 year	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (DMSO)	-20°C	1 month	For short-term use.

## In Vivo Dosing Formulations

The following protocols are adapted from published animal studies and general guidelines for formulating poorly water-soluble compounds [3].

### Injection Formulation 1 (for IP/IV/IM/SC administration)

- **Composition:** DMSO : Tween 80 : Saline = 10 : 5 : 85
- **Preparation:**
  - Prepare a stock solution of **Eniporide** in 100% DMSO.
  - Add 50 µL of Tween 80 to 100 µL of the DMSO stock solution and mix well.
  - Slowly add 850 µL of saline (0.9% sodium chloride in ddH<sub>2</sub>O) to the mixture to achieve the final formulation.

### Injection Formulation 2 (Alternative)

- **Composition:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
- **Preparation:**
  - Take 100  $\mu$ L of DMSO stock solution.
  - Add 400  $\mu$ L of PEG300 and 50  $\mu$ L of Tween 80, mixing after each addition.
  - Add 450  $\mu$ L of saline to the final mixture.

### Animal Study Reference:

- **Model:** Porcine model of cardiopulmonary bypass (CPB) and cardioplegia [3] [5].
- **Dosage:** 3 mg/kg [3] [5].
- **Administration:** Intravenous (IV) injection; systemic infusion was initiated before cardiac arrest, with 2  $\mu$ M **Eniporide** added to the infusion [3] [5].
- **Result:** The treatment improved heart function and reduced myocardial edema without affecting standard hemodynamics [3] [5].

## Critical Handling and Safety Information

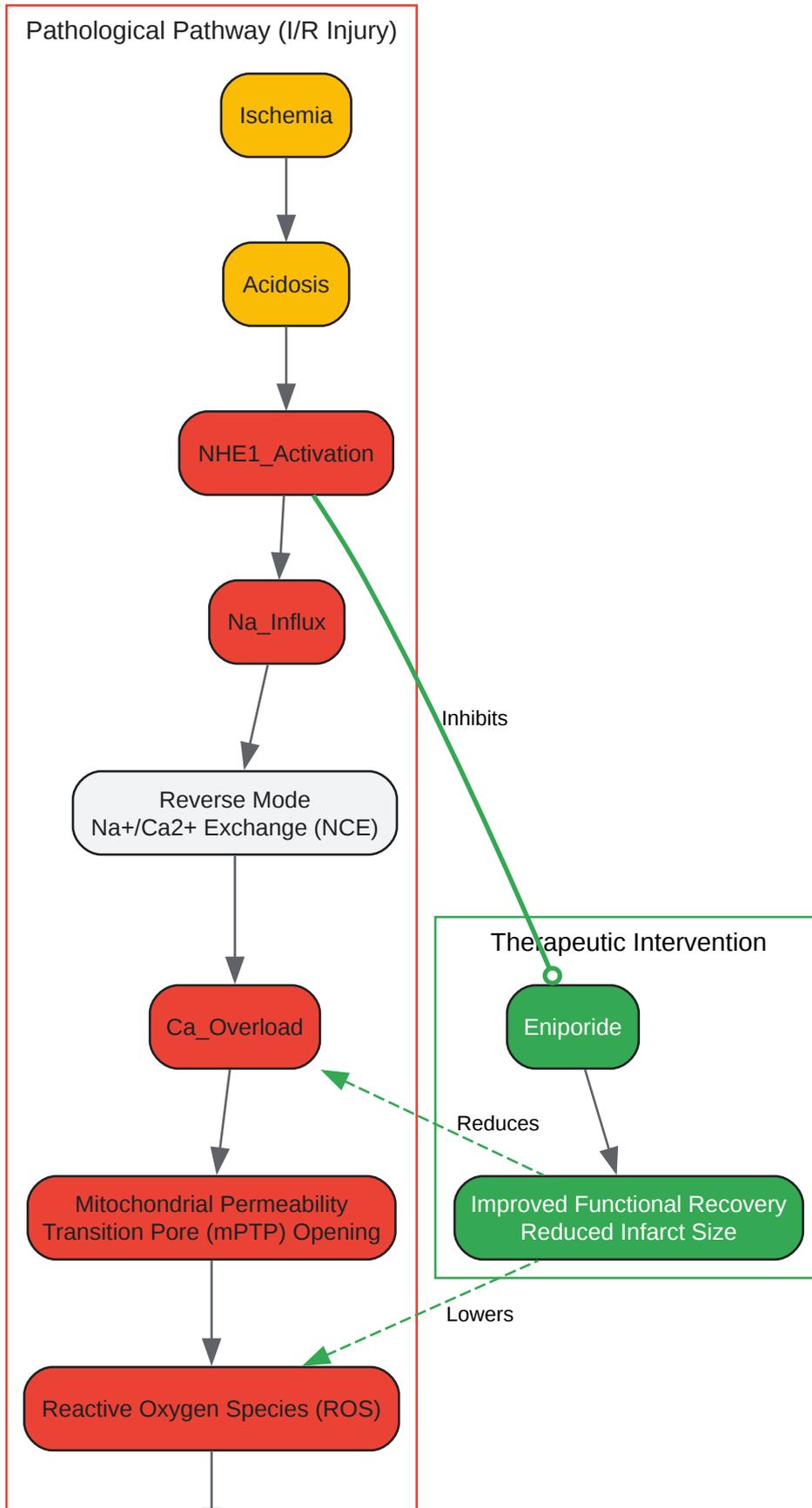
- **Intended Use:** **Eniporide** is for **research use only** and is **not for human consumption** [1] [3] [5].
- **Hazards:** Classified as harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410) [2].
- **Precautions:** Always use appropriate personal protective equipment (PPE) including gloves and safety goggles. Avoid generating dust and avoid release into the environment [2].

## Biological Activity and Experimental Context

**Eniporide** is a potent and specific inhibitor of the Na(+)/H(+) exchange isoform 1 (NHE-1) [5]. Its primary research application is in studying myocardial ischemia and reperfusion (I/R) injury.

The diagram below illustrates the proposed mechanism by which **Eniporide** confers cardioprotection during I/R injury, based on the research provided [6].

## Eniporide Cardioprotection Mechanism in Ischemia/Reperfusion

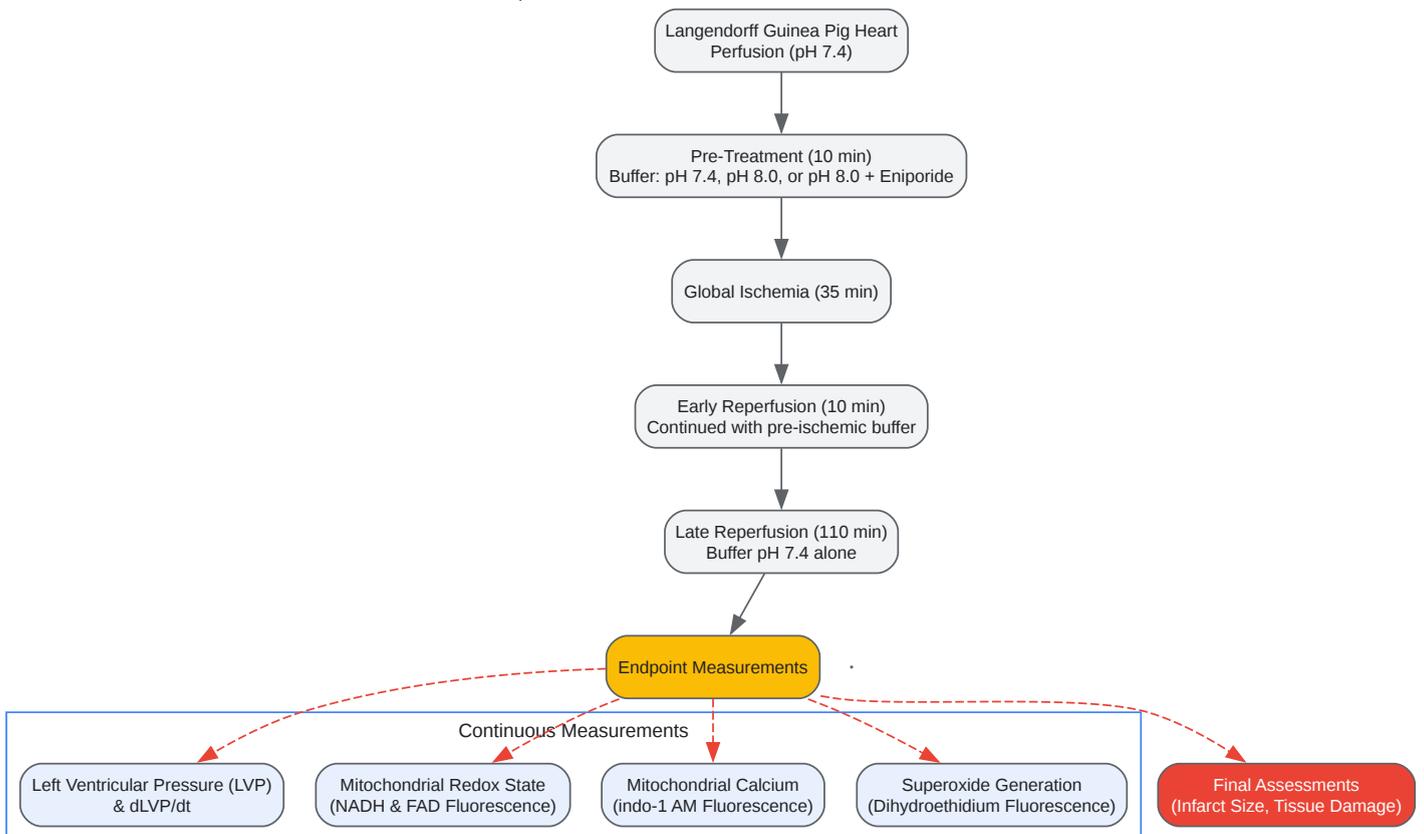




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The following workflow diagram outlines a key experimental protocol from the literature used to investigate **Eniporide**'s effects in an isolated heart model [6].

Experimental Workflow: Isolated Heart I/R Model



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## Key Takeaways for Researchers

- **Optimal Solvent is DMSO:** **Eniporide** is best dissolved in DMSO, with sonication recommended to achieve high-concentration stock solutions (e.g., 25 mg/mL) [1].
- **Prioritize Long-Term Stability:** For maximum stability, store the powder at -20°C and prepare aliquots of stock solution for storage at -80°C to avoid repeated freeze-thaw cycles [1] [3] [4].
- **Validate with a Proven Model:** The in vivo efficacy of **Eniporide** has been demonstrated in a porcine CPB model at a dose of 3 mg/kg (IV), providing a reference for experimental design [3] [5].
- **Understand the Mechanism:** The cardioprotective effect of **Eniporide** is linked to the inhibition of the NHE-1 exchanger during ischemia/reperfusion, which reduces sodium and calcium overload, mitochondrial dysfunction, and ROS production, ultimately leading to reduced cell death and smaller infarct size [6] [7].

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## References

1. | ATPase | TargetMol Eniporide [targetmol.com]
2. Eniporide(EMD96785)|176644-21-6|MSDS [dcchemicals.com]
3. | inhibitor/agonist | CAS 176644-21-6 | Buy ENIPORIDE ... ENIPORIDE [invivochem.com]
4. | ABIN4876287 Eniporide [antibodies-online.com]
5. Eniporide (EMD-96785) | NHE Inhibitor [medchemexpress.com]
6. Enhanced Na<sup>+</sup>/H<sup>+</sup> Exchange During Ischemia and ... [pmc.ncbi.nlm.nih.gov]
7. Eniporide - an overview | ScienceDirect Topics [sciencedirect.com]

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